

# Essential Safety and Operational Guide for Handling 4-Chlorophenyl cyclopropyl ketone

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## Compound of Interest

Compound Name: 4-Chlorophenyl cyclopropyl ketone

Cat. No.: B1346817

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This guide provides comprehensive safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **4-Chlorophenyl cyclopropyl ketone** (CAS: 6640-25-1). The information is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

## Hazard Identification and Chemical Properties

**4-Chlorophenyl cyclopropyl ketone** is an organic compound that can appear as a colorless to pale yellow liquid or solid.<sup>[1]</sup> While its toxicological properties have not been fully investigated, chlorinated aromatic compounds may pose health and environmental risks.<sup>[1][2]</sup> It is prudent to treat this chemical as potentially hazardous upon contact, inhalation, or ingestion.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	6640-25-1	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>9</sub> ClO	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	180.63 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	White or Colorless to Yellow to Orange powder, lump, or clear liquid	<a href="#">[1]</a>
Melting Point	29-31 °C	<a href="#">[6]</a>

Table 2: Summary of Potential Hazards

Hazard Type	Description
Skin Contact	May cause skin irritation. <a href="#">[2]</a> <a href="#">[7]</a>
Eye Contact	May cause eye irritation. <a href="#">[2]</a> <a href="#">[7]</a>
Inhalation	May cause respiratory tract irritation. <a href="#">[2]</a> <a href="#">[7]</a>
Ingestion	May cause irritation of the digestive tract. <a href="#">[2]</a>
Environmental	Chlorinated aromatic compounds can pose environmental risks. <a href="#">[1]</a> A related compound is noted as very toxic to aquatic life. <a href="#">[8]</a>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended equipment for handling **4-Chlorophenyl cyclopropyl ketone**.

Table 3: Personal Protective Equipment Specifications

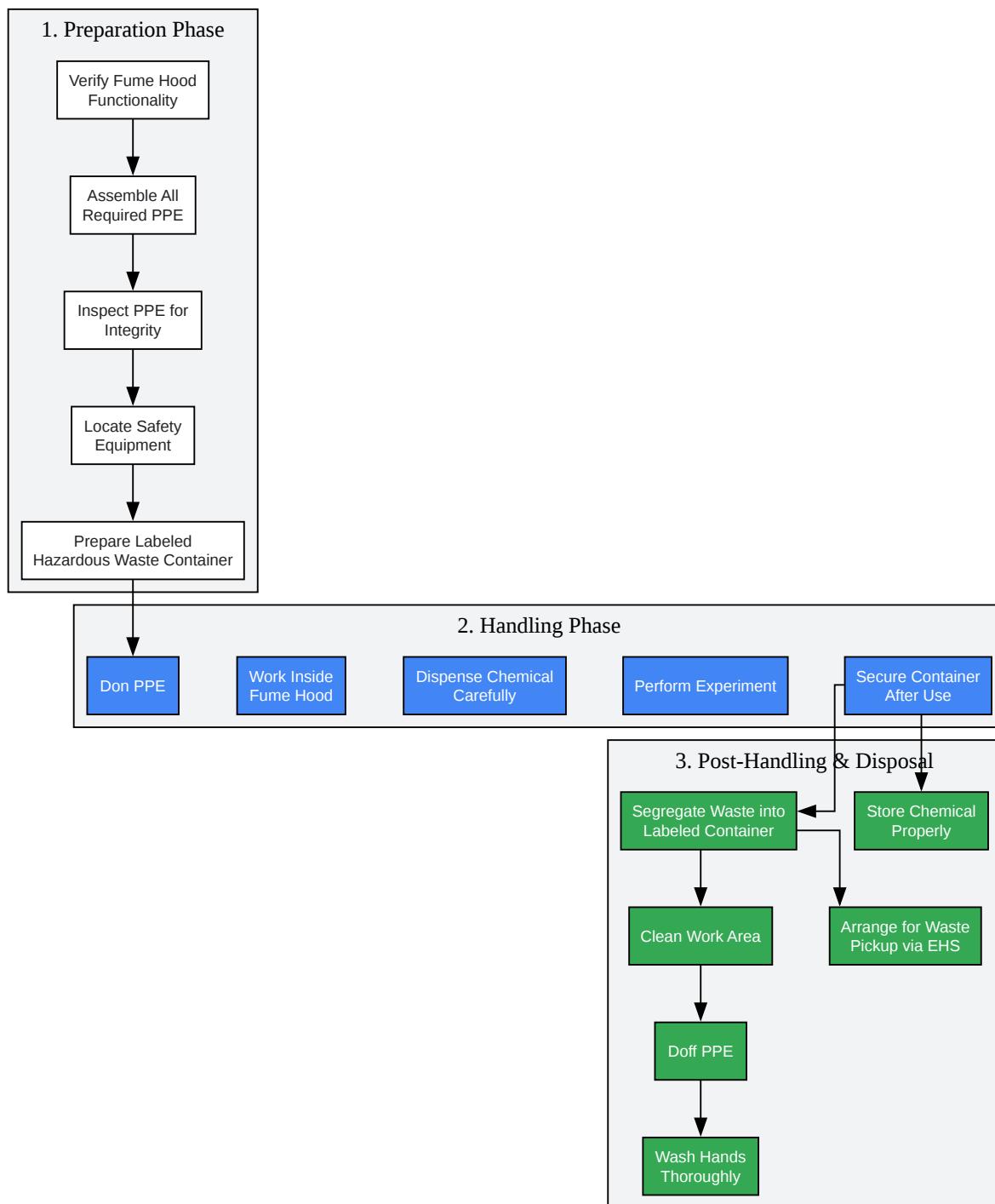
Body Part	PPE Recommendation	Standards and Specifications
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield should be worn over goggles if there is a splash hazard. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[9]</a>	Eyewear must comply with OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[2]</a>
Hands	Chemical-resistant protective gloves. <a href="#">[2]</a> <a href="#">[4]</a>	Nitrile, neoprene, or butyl gloves are generally recommended for broad chemical protection. <a href="#">[9]</a> Always inspect gloves before use and check manufacturer's compatibility data. <a href="#">[4]</a> <a href="#">[10]</a>
Body	Long-sleeved laboratory coat. <a href="#">[2]</a> <a href="#">[4]</a>	Wear appropriate protective clothing to prevent skin exposure. <a href="#">[2]</a>
Respiratory	Not typically required under normal use with adequate engineering controls (e.g., fume hood). <a href="#">[4]</a>	If ventilation is insufficient or aerosols/dust may be generated, use a NIOSH or European Standard EN 149 approved respirator. <a href="#">[2]</a> <a href="#">[10]</a>

## Operational and Disposal Plan

A systematic workflow is essential for safety. This plan details procedures from preparation through disposal.

- Verify Engineering Controls: Ensure a certified chemical fume hood is operational.
- Assemble PPE: Gather all necessary PPE as specified in Table 3.
- Inspect PPE: Check all equipment, especially gloves, for any signs of damage or degradation before use.[\[4\]](#)

- Locate Safety Equipment: Confirm the location and accessibility of the nearest eyewash station, safety shower, and fire extinguisher.
- Prepare Waste Containers: Label a dedicated, sealable container for hazardous waste.
- Work Area: Conduct all handling of **4-Chlorophenyl cyclopropyl ketone** inside a chemical fume hood to ensure adequate ventilation.[2][7]
- Dispensing: Avoid generating dust or aerosols. If the compound is solid, handle it gently.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[2][7]
- Hygiene: Do not eat, drink, or smoke in the handling area.[4] Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[2][4]
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[2]
- Store the compound in a tightly closed container.[2][4]
- Keep the container in a cool, dry, and well-ventilated area away from incompatible substances.[2][4][7]
- Collection: Place all contaminated disposable materials (e.g., gloves, wipes) and residual chemical into the pre-labeled hazardous waste container.
- Labeling: Ensure the waste container is clearly labeled with the chemical name and associated hazards.
- Regulations: Dispose of the waste through an approved waste disposal plant, following all local, state, and federal regulations.[7][11]
- Environmental Protection: Do not allow the product to enter drains or waterways.[7][12]



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